

# Physical properties of benzyl isocyanate boiling point density

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## Compound of Interest

Compound Name: Benzyl isocyanate

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## Technical Guide: Physical Properties of Benzyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **benzyl isocyanate**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require accurate physical data and detailed experimental methodologies.

## Core Physical Properties of Benzyl Isocyanate

**Benzyl isocyanate** ( $C_8H_7NO$ ) is a colorless to pale yellow liquid utilized as a reagent in organic synthesis, particularly in the preparation of various derivatives in medicinal chemistry. [1][2][3] Accurate knowledge of its physical properties is crucial for its safe handling, application in chemical reactions, and for the purification of reaction products.

## Data Summary

The physical properties of **benzyl isocyanate** are summarized in the table below. It is important to note that the boiling point is often reported at reduced pressure due to the compound's potential for decomposition at higher temperatures.

Physical Property	Value	Conditions
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	
Molecular Weight	133.15 g/mol	
Appearance	Clear to pale yellow liquid	[1]
Boiling Point	101-104 °C	@ 33 mmHg
	110-111 °C	@ 40 mmHg[1]
	53-54 °C	@ 0.8 mmHg[2]
Density	1.078 g/mL	@ 25 °C
Refractive Index	1.526	@ 20 °C
Flash Point	45 °C (113 °F)	Closed cup[4][5]
Solubility	Soluble in common organic solvents; hydrolyzes in water. [1]	

## Experimental Protocols

Detailed and standardized methodologies are essential for the accurate and reproducible determination of physical properties. The following sections describe the protocols for measuring the boiling point and density of **benzyl isocyanate**.

### Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, distillation under reduced pressure (vacuum distillation) is the preferred method.

Principle: By reducing the pressure above the liquid, the boiling point is lowered, allowing for distillation at a temperature that prevents thermal decomposition.

Apparatus:

- Round-bottom flask

- Heating mantle
- Stir bar or boiling chips
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump or water aspirator)
- Manometer to measure pressure
- Thermometer

Procedure:

- Assemble the distillation apparatus, ensuring all glassware is free of cracks and joints are properly sealed.
- Place a sample of **benzyl isocyanate** (typically >5 mL) and a stir bar or boiling chips into the round-bottom flask.<sup>[2]</sup>
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the temperature of the vapor in equilibrium with the liquid is measured.
- Connect the apparatus to the vacuum source and the manometer.
- Begin stirring (if using a stir bar) and gently heat the flask using the heating mantle.
- Reduce the pressure to the desired level (e.g., 33 mmHg).
- Observe the temperature as the liquid begins to boil and the vapor condenses.
- The boiling point is the stable temperature reading on the thermometer during the distillation of the bulk of the liquid.<sup>[2]</sup>

- Record the observed boiling point and the corresponding pressure from the manometer.

## Determination of Density by Pycnometer

The density of a liquid is its mass per unit volume. The pycnometer method is a highly precise technique for determining the density of liquids.

Principle: A pycnometer is a flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., distilled water), and then filled with the sample liquid, the density of the sample can be accurately calculated.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath
- Distilled water (as a reference liquid)
- The liquid sample (**benzyl isocyanate**)

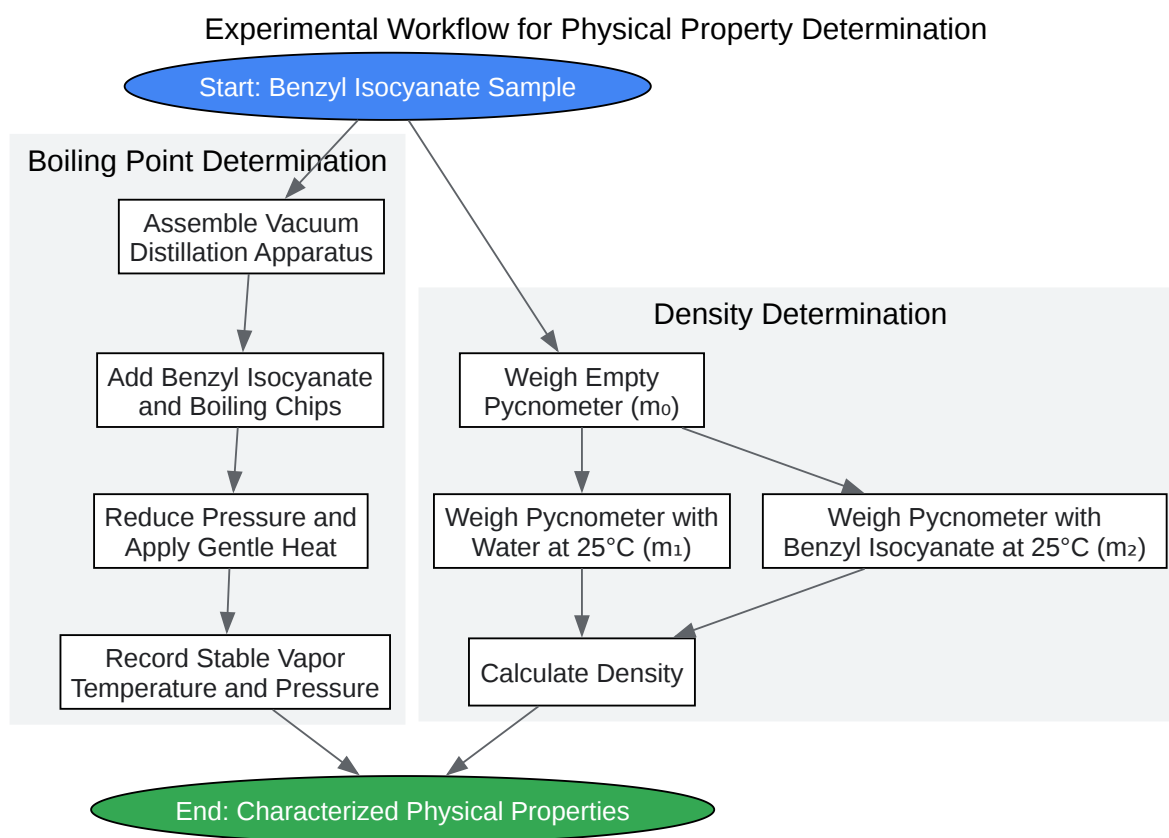
Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty pycnometer with its stopper on the analytical balance ( $m_0$ ).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.
- Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) to allow it to equilibrate.
- Remove the pycnometer from the bath, carefully dry the outside, and weigh it ( $m_1$ ).
- Empty and dry the pycnometer.

- Fill the pycnometer with **benzyl isocyanate**, again ensuring no air bubbles are present, and insert the stopper.
- Equilibrate the pycnometer with the sample in the constant temperature bath at the same temperature.
- Dry the exterior of the pycnometer and weigh it ( $m_2$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:  $\rho_{\text{sample}} = [(m_2 - m_0) / (m_1 - m_0)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **benzyl isocyanate**.



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Caption: Workflow for determining the boiling point and density of **benzyl isocyanate**.

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- To cite this document: BenchChem. [Physical properties of benzyl isocyanate boiling point density]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b106681#physical-properties-of-benzyl-isocyanate-boiling-point-density>]

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